

triethyl isocitrate CAS number and molecular formula

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Compound of Interest

Compound Name: *Triethyl isocitrate*

Cat. No.: *B1652955*

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An In-depth Technical Guide to Triethyl Isocitrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **triethyl isocitrate**, including its chemical identity, physicochemical properties, and relevant biological and analytical information. This document is intended to serve as a valuable resource for professionals in research and drug development.

Chemical Identity and Properties

Triethyl isocitrate is the triethyl ester of isocitric acid. It is an isomer of the more common triethyl citrate.

Table 1: Chemical Identifiers and Molecular Properties of **Triethyl Isocitrate**

Property	Value	Source(s)
CAS Number	16496-37-0	[1]
Molecular Formula	C ₁₂ H ₂₀ O ₇	[1]
Molecular Weight	276.28 g/mol	[1]
IUPAC Name	triethyl 1-hydroxypropane-1,2,3-tricarboxylate	[1]
Synonyms	Isocitric acid, triethyl ester; Pentaric acid, 2,3-dideoxy-3-(ethoxycarbonyl)-, diethyl ester	[1]

Table 2: Predicted Physicochemical Properties of **Triethyl Isocitrate**

Property	Value	Source(s)
XLogP3	0.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	7	[1]
Rotatable Bond Count	11	[1]
Exact Mass	276.12090297 Da	[1]
Polar Surface Area	99.1 Å ²	[1]

Synthesis

A general method for the synthesis of **triethyl isocitrate** is the esterification of isocitric acid with ethanol in the presence of an acid catalyst.[2] While a specific detailed protocol for **triethyl isocitrate** is not readily available in the reviewed literature, the synthesis of its isomer, triethyl citrate, is well-documented and can serve as a procedural basis.

Experimental Protocol: Synthesis of Triethyl Citrate (Analogous Procedure)

A preparation method for triethyl citrate involves the esterification of citric acid with ethanol.[3] The raw materials include citric acid, ethanol, and catalysts such as p-toluenesulfonic acid, phosphorous acid, and tetraethyl titanate.[3] The process is carried out via esterification, polymerization, and neutralization.[3] This process can be adapted for **triethyl isocitrate** by substituting citric acid with isocitric acid.

Biological Activity and Metabolism

Triethyl isocitrate, as an ester of isocitric acid, may interact with enzymes that recognize isocitrate as a substrate. One such key enzyme is isocitrate lyase, which is part of the glyoxylate cycle.[2]

Proposed Metabolic Pathway

Based on the metabolism of the structurally similar acetyl triethyl citrate, it is proposed that **triethyl isocitrate** is metabolized via hydrolysis by esterases.[4] This would result in the sequential loss of ethyl groups.

Caption: Proposed metabolic pathway of **triethyl isocitrate** via hydrolysis.

Experimental Protocol: Enzymatic Assay of Isocitrate Lyase

This protocol can be adapted to investigate the interaction of **triethyl isocitrate** with isocitrate lyase. The principle of the assay is to measure the formation of glyoxylate, a product of the isocitrate lyase reaction.[5]

Principle: Isocitrate $\xrightarrow{\text{(Isocitrate Lyase)}}$ Succinate + Glyoxylate
Glyoxylate + Phenylhydrazine \rightarrow Glyoxylate Phenylhydrazone (absorbs at 324 nm)

Reagents:

- Buffer: 50 mM Imidazole Buffer, pH 6.8[5]

- Cofactor: 50 mM Magnesium Chloride (MgCl_2)[5]
- Chelator: 10 mM Ethylenediaminetetraacetic Acid (EDTA)[5]
- Detection Reagent: 40 mM Phenylhydrazine HCl[5]
- Substrate: 10 mM DL-Isocitric Acid (or **Triethyl Isocitrate** for inhibition studies)[5]
- Enzyme: Isocitrate Lyase solution (0.05 - 0.07 units/mL)[5]

Procedure:

- In a cuvette, combine the buffer, MgCl_2 , EDTA, and phenylhydrazine solutions.[5]
- Add the substrate (isocitric acid). For inhibition studies, **triethyl isocitrate** would be added at varying concentrations.[5]
- Equilibrate the mixture to 30°C.[5]
- Initiate the reaction by adding the isocitrate lyase enzyme solution.[5]
- Monitor the increase in absorbance at 324 nm for approximately 5 minutes.[5]
- Calculate the rate of reaction from the linear portion of the absorbance curve.[5]

Analytical Methodology

The analysis of **triethyl isocitrate** can be performed using standard chromatographic and spectroscopic techniques. Method validation should be conducted according to ICH guidelines.
[6]

Experimental Protocol: HPLC Method for a Related Compound (Triethyl Citrate)

A gradient reversed-phase HPLC method developed for a formulation containing clindamycin and triethyl citrate can be adapted for the analysis of **triethyl isocitrate**. [7]

- Column: Waters Xterra RP18 (4.6 mm x 100 mm, 3.5 μm)[7]

- Mobile Phase A: 10 mM carbonate buffer, pH 10.5[7]
- Mobile Phase B: Acetonitrile[7]
- Detection: UV at 214 nm[7]
- Gradient: A suitable gradient program should be developed to ensure adequate separation of **triethyl isocitrate** from any impurities or other components in the sample matrix.

Validation Parameters: The method should be validated for specificity, linearity, accuracy, precision, limit of quantitation (LOQ), and robustness.[6]

Applications in Drug Development

Esters of citric acid, such as triethyl citrate, are used as plasticizers in pharmaceutical coatings. [8] **Triethyl isocitrate** may have similar applications. Its potential interaction with enzymes like isocitrate lyase could also be explored for therapeutic purposes, particularly in microorganisms that rely on the glyoxylate cycle.[9]

Logical Workflow for Triethyl Isocitrate Analysis

Caption: General workflow for the analysis of **triethyl isocitrate**.

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